

# potential of 4,4'-Diamino-2,2'-stilbenedisulfonic acid in cancer research

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## Compound of Interest

**Compound Name:** 4,4'-Diamino-2,2'-stilbenedisulfonic acid

**Cat. No.:** B014768

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## Abstract

**4,4'-Diamino-2,2'-stilbenedisulfonic acid** (DSDSA) is a well-established industrial chemical, primarily used as a precursor in the synthesis of dyes and fluorescent whitening agents.<sup>[1]</sup> Its trans-stilbene core structure, shared with renowned anti-cancer compounds like resveratrol and combretastatin A-4, has recently drawn scientific attention towards its potential in oncology.<sup>[2]</sup> <sup>[3]</sup> Emerging studies indicate that DSDSA and its synthetic derivatives possess significant cytotoxic activity against various cancer cell lines, including cervical, breast, and brain cancer. <sup>[4]</sup><sup>[5]</sup> This document serves as a comprehensive technical guide, providing detailed application notes and validated protocols for investigating the anti-cancer potential of DSDSA. We will delve into the rationale for its study, explore plausible mechanisms of action based on the broader stilbene class, and offer step-by-step methodologies for synthesis, in vitro screening, and mechanistic elucidation.

## Introduction: From Industrial Intermediate to Cancer Research Candidate

**4,4'-Diamino-2,2'-stilbenedisulfonic acid** is a water-soluble organic compound characterized by a rigid trans-stilbene backbone flanked by amino and sulfonic acid groups.<sup>[1]</sup> This unique substitution pattern confers both high aqueous solubility—a desirable trait for drug

development—and two reactive amino groups, which are ideal handles for synthetic modification.

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## References

- 1. 4,4'-Diamino-2,2'-stilbenedisulfonic acid - Wikipedia [en.wikipedia.org]
- 2. Anticancer Activity of Stilbene-Based Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Medicinal chemistry perspective on the structure–activity relationship of stilbene derivatives - RSC Advances (RSC Publishing) DOI:10.1039/D4RA02867H [pubs.rsc.org]
- 4. Pharmacological evaluation and binding behavior of 4,4'-diamino-2,2'-stilbene disulfonic acid with metal ions using spectroscopic techniques - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benthamdirect.com [benthamdirect.com]
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